

Application Notes and Protocols for BAY-678 Racemate Stock Solution Preparation

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Compound of Interest

Compound Name: BAY-678 racemate

Cat. No.: B2927917

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BAY-678 is a potent, selective, and cell-permeable inhibitor of human neutrophil elastase (HNE), with an IC₅₀ of 20 nM.[1][2] The racemate form, **BAY-678 racemate**, is utilized in research to study the effects of HNE inhibition in various biological systems.[1][3] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **BAY-678 racemate** stock solutions for in vitro research applications.

Physicochemical Properties

A summary of the key physicochemical properties of **BAY-678 racemate** is presented below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Molecular Weight	400.35 g/mol	
Chemical Formula	C ₂₀ H ₁₅ F ₃ N ₄ O ₂	
Appearance	Solid powder (Appearance may vary by supplier)	N/A
Purity (HPLC)	≥98%	

Solubility Data

BAY-678 racemate exhibits high solubility in dimethyl sulfoxide (DMSO), making it a suitable solvent for preparing high-concentration stock solutions for in vitro studies. For in vivo applications, specific solvent mixtures are required.

Solvent	Maximum Concentration	Notes	Source
DMSO	≥ 150 mg/mL (374.67 mM)	Use newly opened, anhydrous DMSO for best results as it is hygroscopic.	
DMSO	100 mM (40.03 mg/mL)	A commonly cited solubility limit for high-concentration stocks.	
In Vivo Formulation 1	≥ 2.5 mg/mL (6.24 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. Yields a clear solution.	
In Vivo Formulation 2	2.5 mg/mL (6.24 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline). Requires sonication.	
In Vivo Formulation 3	2.5 mg/mL (6.24 mM)	10% DMSO, 90% Corn Oil. Requires warming.	

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BAY-678 racemate** in DMSO, a common starting concentration for in vitro assays.

Materials and Equipment

- **BAY-678 racemate** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile, calibrated pipettes and tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure

- **Pre-Weighing Preparation:** Before opening, bring the vial of **BAY-678 racemate** powder to room temperature to prevent condensation. Gently tap the vial to ensure all powder is at the bottom.
- **Calculating the Required Mass:** To prepare a specific volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

$$\text{Example for 1 mL of 10 mM stock solution: Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 400.35 \text{ g/mol} / 1000 = 4.0035 \text{ mg}$$

- **Weighing the Compound:**
 - Place a sterile 1.5 mL microcentrifuge tube on the analytical balance and tare it.
 - Carefully weigh the calculated mass (e.g., 4.0035 mg) of **BAY-678 racemate** directly into the tared tube.
- **Dissolving the Compound:**

- Add the calculated volume of DMSO (e.g., 1 mL for a 10 mM solution from 4.0035 mg) to the microcentrifuge tube containing the powder.
- Close the tube tightly and vortex for 1-2 minutes until the compound is completely dissolved.
- Visually inspect the solution against a light source to ensure no solid particles remain.
- If dissolution is difficult, gentle warming (e.g., in a 37°C water bath) or brief sonication can be applied. However, avoid excessive heat to prevent potential degradation.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, tightly sealed microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.

Storage and Stability

Proper storage is crucial to maintain the integrity of the stock solution.

Form	Storage Temperature	Duration	Key Considerations	Source
Solid Powder	-20°C	Up to 3 years	Keep desiccated to prevent hydration.	
DMSO Stock Solution	-20°C	1 month	Aliquot into single-use vials to avoid freeze-thaw cycles. Protect from light.	
DMSO Stock Solution	-80°C	6 months	Recommended for longer-term storage. Use tightly sealed vials to prevent DMSO from absorbing water.	

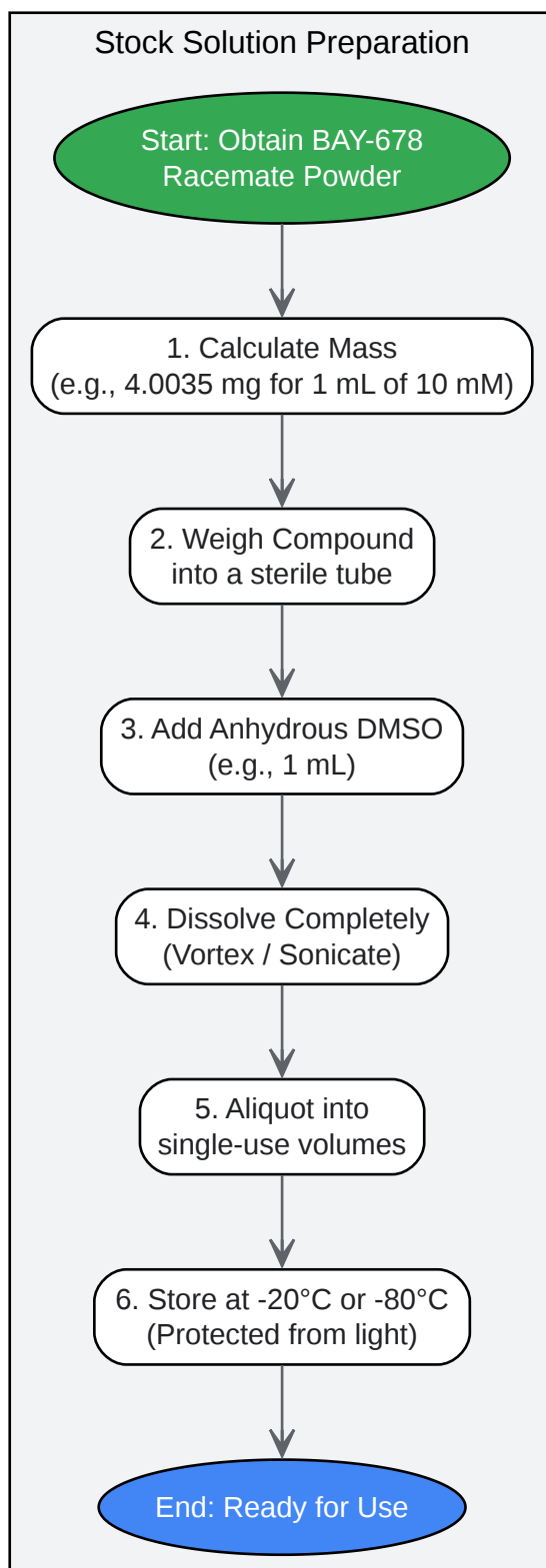
Note: The stability of BAY-678 (non-racemate) has been reported for up to 1 year at -20°C and 2 years at -80°C. While likely similar, it is best to adhere to the more conservative recommendations for the racemate unless specific stability data is available.

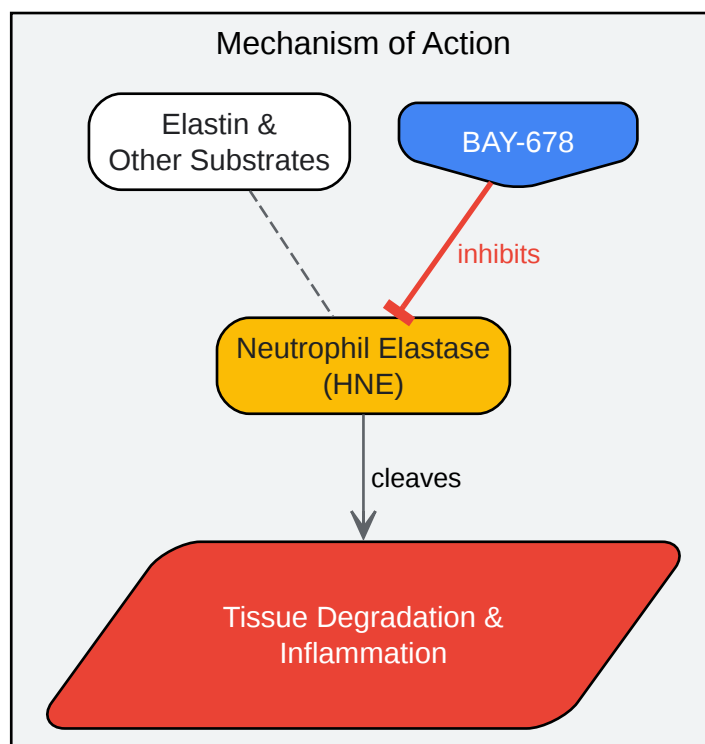
Application Guidelines

- **Final DMSO Concentration:** When diluting the stock solution into aqueous media (e.g., cell culture medium), ensure the final DMSO concentration is non-toxic to your experimental system, typically below 0.1% - 0.5% (v/v).
- **Precipitation in Aqueous Media:** Small molecule inhibitors dissolved in DMSO may precipitate when diluted into aqueous buffers. To minimize this, make intermediate dilutions in DMSO before the final dilution into the aqueous medium. If precipitation occurs, sonication may help redissolve the compound.

- **Vehicle Control:** Always include a vehicle control (the final dilution solvent, e.g., culture medium with the same final percentage of DMSO) in your experiments to account for any effects of the solvent itself.

Workflow and Pathway Diagrams





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